

Technical Guide: Material Safety Data Sheet for (S)-(+)-1-Methoxy-2-propylamine

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Compound of Interest

Compound Name: (S)-(+)-1-METHOXY-2-
PROPYLAMINE

Cat. No.: B1588276

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **(S)-(+)-1-Methoxy-2-propylamine**, a crucial intermediate in the pharmaceutical and agrochemical industries.^{[1][2]} The information presented is intended to ensure the safe handling, storage, and disposal of this compound in a laboratory and research setting.

Chemical Identification and Physical Properties

(S)-(+)-1-Methoxy-2-propylamine is a colorless, flammable liquid.^[3] It is an important building block in the synthesis of various organic molecules.^{[2][4]}

Property	Value	Reference
Chemical Name	(S)-(+)-1-Methoxy-2-propylamine	[5][6]
Synonyms	(S)-1-methoxypropan-2-amine	[5][7]
CAS Number	99636-32-5	[5][6]
Molecular Formula	C ₄ H ₁₁ NO	[3][8]
Molecular Weight	89.14 g/mol	[3][8]
Appearance	Colorless Clear Liquid	[3]
Flash Point	8.5 °C (47.3 °F)	[4][8]
Solubility	Fully miscible in water	[1][2]
Purity	≥98.5% (GC)	[4]
Optical Purity	Enantiomeric excess: ≥99.5%	[4]

Hazard Identification and Classification

This substance is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[6] It is a highly flammable liquid and vapor that can cause severe skin burns and eye damage.[1][6][7] Ingestion is harmful, and it may cause respiratory irritation.[6][7]

Hazard Classification	Category	GHS Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapour[4][7][8]
Acute oral toxicity	Category 4	H302: Harmful if swallowed[4][7][8]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[4][6][7][8]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[7]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation[4][7][8]
Hazardous to the aquatic environment	-	Harmful to aquatic life with long lasting effects[6][7]

Experimental Protocols

The hazard classifications are determined through standardized experimental protocols, primarily following the OECD Guidelines for the Testing of Chemicals.

Acute Oral Toxicity (Based on OECD Guideline 423)

The acute oral toxicity is assessed to determine the potential for adverse effects from a single oral dose.

- Principle: A stepwise procedure is used where a single sex of animal (typically female rats) is dosed, one at a time. The outcome of the first animal determines the dose for the next, allowing for classification with a minimal number of animals.
- Methodology:
 - Animal Selection: Healthy, young adult rodents (rats are preferred) of a single sex are used.[9]

- Fasting: Animals are fasted (food, but not water, withheld) overnight prior to dosing.[10]
- Dose Administration: The test substance is administered in a single dose by gavage.[10]
The volume administered is typically kept constant across different dose levels by adjusting the concentration.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[8]
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Interpretation: The results are used to classify the substance based on the GHS categories for acute toxicity.

Skin Corrosion/Irritation (Based on OECD Guideline 431)

This in vitro test determines the potential of a substance to cause irreversible skin damage.

- Principle: The test utilizes a reconstructed human epidermis (RhE) model, which mimics the properties of human skin. The corrosive potential is assessed by measuring cell viability after exposure to the test chemical.[11][12]
- Methodology:
 - Tissue Model: A commercially available, validated RhE tissue is used.
 - Application of Test Substance: A small amount of the undiluted liquid substance is applied topically to the surface of the RhE tissue.
 - Exposure and Incubation: The tissue is exposed to the chemical for a defined period (e.g., 3 minutes and 1 hour) followed by a post-exposure incubation period.[13]
 - Cell Viability Assay: Cell viability is quantitatively measured using the MTT assay. Viable cells convert the MTT dye into a blue formazan salt, which is then extracted and measured spectrophotometrically.[11]

- **Data Interpretation:** A chemical is identified as corrosive if the cell viability falls below a certain threshold after a specific exposure time. This allows for sub-categorization into GHS categories 1A, 1B, or 1C.[12]

Flash Point Determination (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air.

- **Principle:** A sample of the liquid is heated in a closed cup apparatus, and an ignition source is periodically introduced into the vapor space. The temperature at which a flash is observed is recorded as the flash point.[3][5]
- **Methodology:**
 - **Apparatus:** A standardized closed-cup flash point tester (e.g., Pensky-Martens) is used.[6][7]
 - **Sample Preparation:** The test cup is filled with the sample to a specified level.
 - **Heating and Ignition:** The sample is heated at a slow, constant rate. At regular temperature intervals, an ignition source is applied to the vapor space.[7]
 - **Observation:** The test is complete when a distinct flash is observed inside the cup.
- **Data Interpretation:** The observed temperature, corrected for barometric pressure, is the flash point of the substance.

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **(S)-(+)-1-Methoxy-2-propylamine**.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[10]
- **Skin Protection:** Use chemical-resistant gloves (e.g., nitrile rubber) and wear a lab coat or chemical-resistant apron.

- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[6\]](#)
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[6\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[6\]](#)
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[6\]](#)

Fire-Fighting Measures

- **Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray may be used to cool containers but may be ineffective at extinguishing the fire.[\[6\]](#)
- **Specific Hazards:** The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[\[6\]](#)

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate PPE.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.

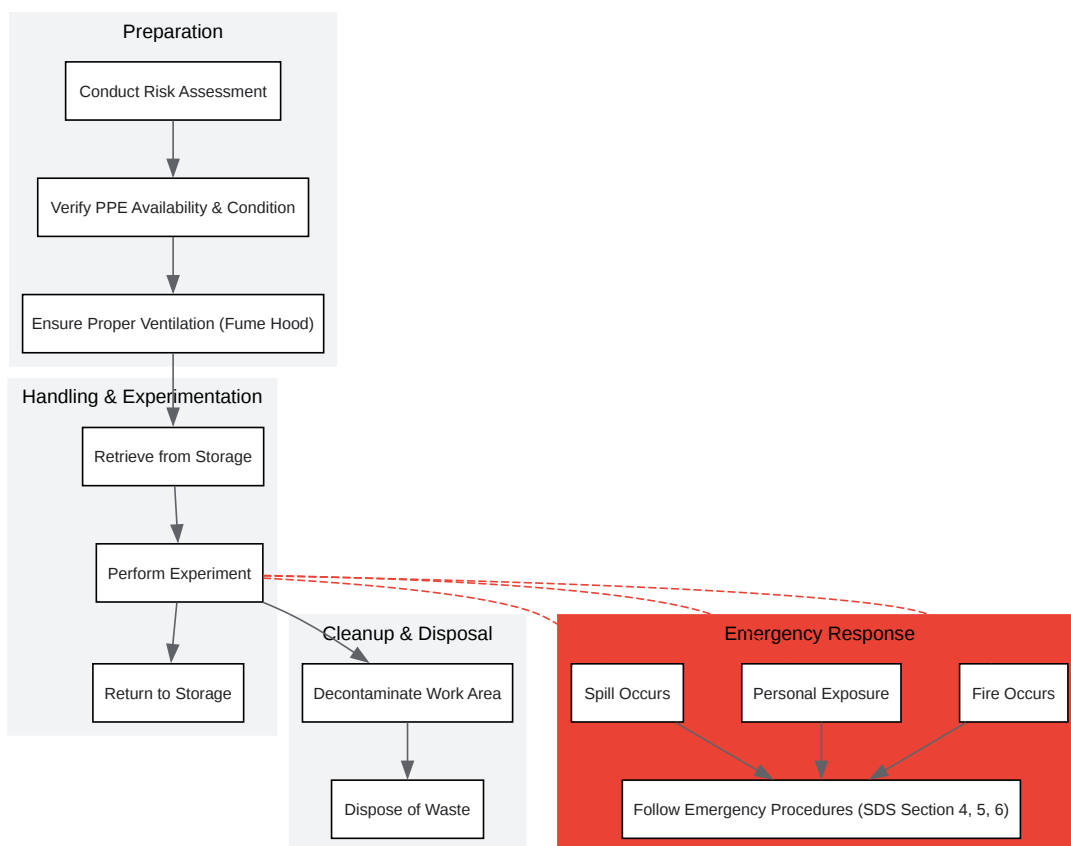
Storage and Disposal

- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep the container tightly closed. The substance is air-sensitive and should be stored under an inert gas.^[1]
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations. This material and its container must be disposed of as hazardous waste.

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **(S)-(+)-1-Methoxy-2-propylamine** in a research environment.

Safe Handling Workflow for (S)-(+)-1-Methoxy-2-propylamine

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Safe Handling Workflow

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet provided by the supplier. Always prioritize safety and follow established laboratory protocols.

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